

Preventing AZD3147 precipitation in stock solutions

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Compound of Interest

Compound Name: AZD3147

Cat. No.: B1666214

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Technical Support Center: AZD3147

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with the dual mTORC1/mTORC2 inhibitor, **AZD3147**. Our aim is to help you prevent and resolve issues related to compound precipitation in stock solutions, ensuring the accuracy and reproducibility of your experiments.

Troubleshooting Guide

This section addresses specific issues you may encounter with **AZD3147** stock solutions.

Issue: I observed precipitation in my **AZD3147** stock solution after thawing.

- Possible Cause 1: Low Temperature. **AZD3147**, like many hydrophobic compounds, has reduced solubility at lower temperatures. Precipitation can occur when a stock solution is moved from room temperature to a cold environment (e.g., 4°C or on ice).
- Solution 1:
 - Warm the vial in a water bath set to 37°C for 5-10 minutes.
 - Vortex the solution for 1-2 minutes to ensure it is fully redissolved.
 - Visually inspect the solution to confirm that all precipitate has disappeared.

- If precipitation persists, sonication for 5-10 minutes may be effective.
- Possible Cause 2: Repeated Freeze-Thaw Cycles. Subjecting the stock solution to multiple freeze-thaw cycles can lead to compound degradation and precipitation.
- Solution 2:
 - Upon initial preparation, aliquot the stock solution into smaller, single-use volumes.
 - Store the aliquots at the recommended temperature (-20°C for short-term or -80°C for long-term storage).[\[1\]](#)
 - When needed, thaw only the required number of aliquots for your experiment.

Issue: My **AZD3147** precipitates when I dilute it into my aqueous experimental buffer or media.

- Possible Cause: Rapid change in solvent polarity. Diluting a high-concentration DMSO stock directly into an aqueous solution can cause the compound to "crash out" due to its low aqueous solubility.
- Solution:
 - Perform a stepwise dilution. First, dilute the high-concentration DMSO stock to an intermediate concentration with DMSO.
 - Then, slowly add the intermediate DMSO solution to your aqueous buffer or media while vortexing to ensure rapid mixing.
 - The final concentration of DMSO in your assay should be kept as low as possible, ideally below 0.5%, to avoid solvent effects on your cells.

Frequently Asked Questions (FAQs)

What is the recommended solvent for preparing **AZD3147** stock solutions?

- The recommended solvent for preparing **AZD3147** stock solutions is high-quality, anhydrous Dimethyl Sulfoxide (DMSO).[\[2\]](#) It is crucial to use newly opened DMSO as it is hygroscopic and absorbed water can reduce the solubility of hydrophobic compounds.[\[1\]](#)

What is the maximum soluble concentration of **AZD3147** in DMSO?

- **AZD3147** has a high solubility in DMSO, with reports of up to 125 mg/mL (241.47 mM) with the aid of ultrasonication.[1] Another source indicates a solubility of approximately 100 mM in DMSO.[2]

What are the recommended storage conditions for **AZD3147**?

- Solid Powder:
 - -20°C for up to 3 years.
 - 4°C for up to 2 years.
- In Solvent (DMSO):
 - -80°C for up to 6 months.[1]
 - -20°C for up to 1 month.[1]

Could the pH of my buffer be affecting the solubility of **AZD3147**?

- While the specific pKa of **AZD3147** is not readily available, the solubility of many small molecule inhibitors can be influenced by pH. If you are experiencing persistent precipitation issues, it is possible that the pH of your aqueous buffer is a contributing factor. You may need to empirically test the solubility of **AZD3147** in a small range of pH values around your experimental conditions to determine the optimal pH for solubility.

Quantitative Data Summary

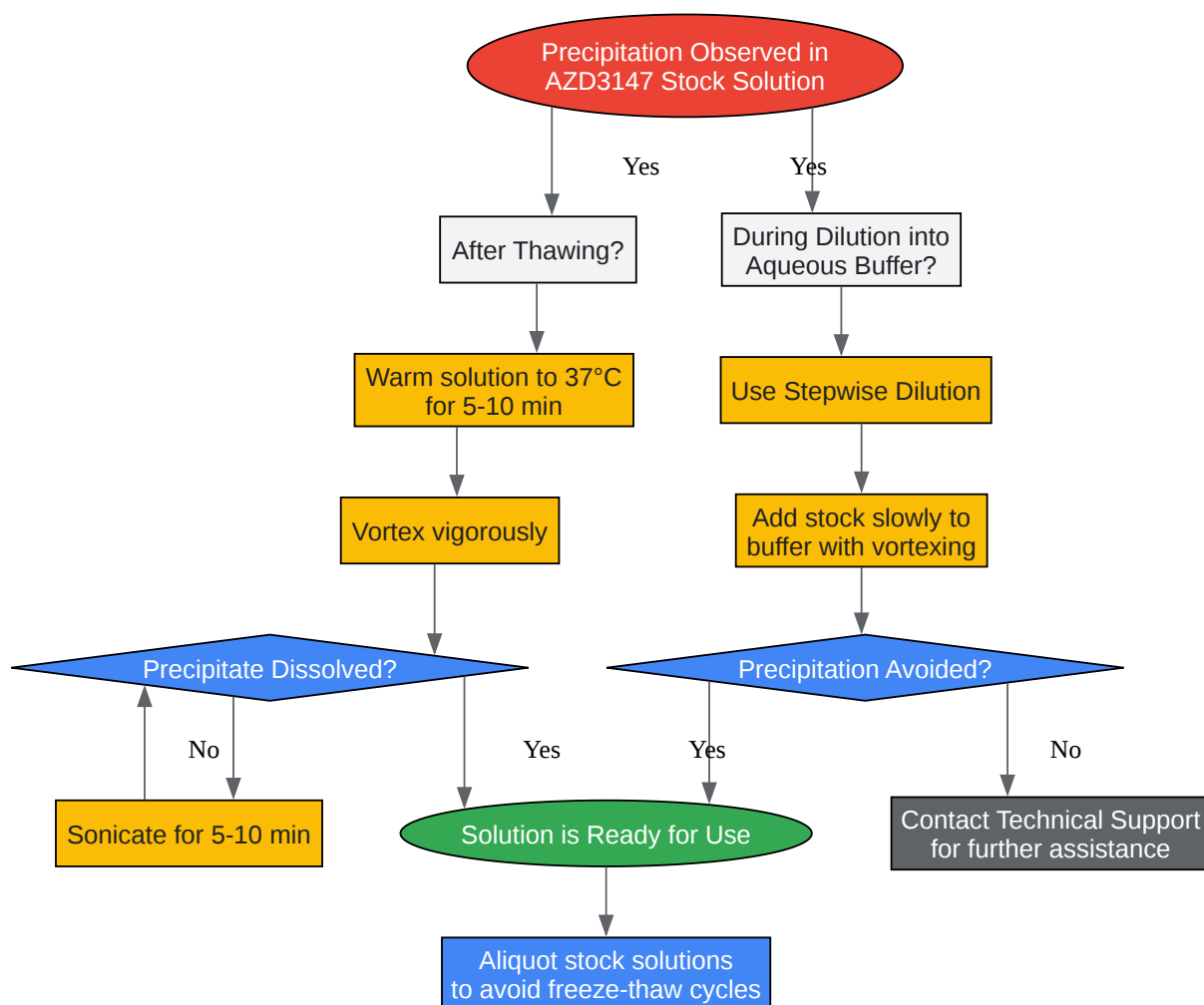
Property	Value	Solvent/Condition	Citation(s)
Molecular Weight	517.66 g/mol	-	[1]
Solubility	125 mg/mL (241.47 mM) (with ultrasonication)	DMSO	[1]
~100 mM	DMSO	[2]	
~1 mg/mL	Ethanol	[2]	
Storage (Solid)	3 years at -20°C, 2 years at 4°C	-	[1]
Storage (in Solvent)	6 months at -80°C, 1 month at -20°C	DMSO	[1]

Experimental Protocol: Preparation of a 10 mM AZD3147 Stock Solution in DMSO

- Materials:
 - AZD3147 powder
 - Anhydrous, high-purity DMSO (newly opened bottle)
 - Sterile microcentrifuge tubes
 - Vortex mixer
 - Water bath or sonicator (optional)
- Procedure:
 - Allow the vial of AZD3147 powder to equilibrate to room temperature before opening to prevent condensation.

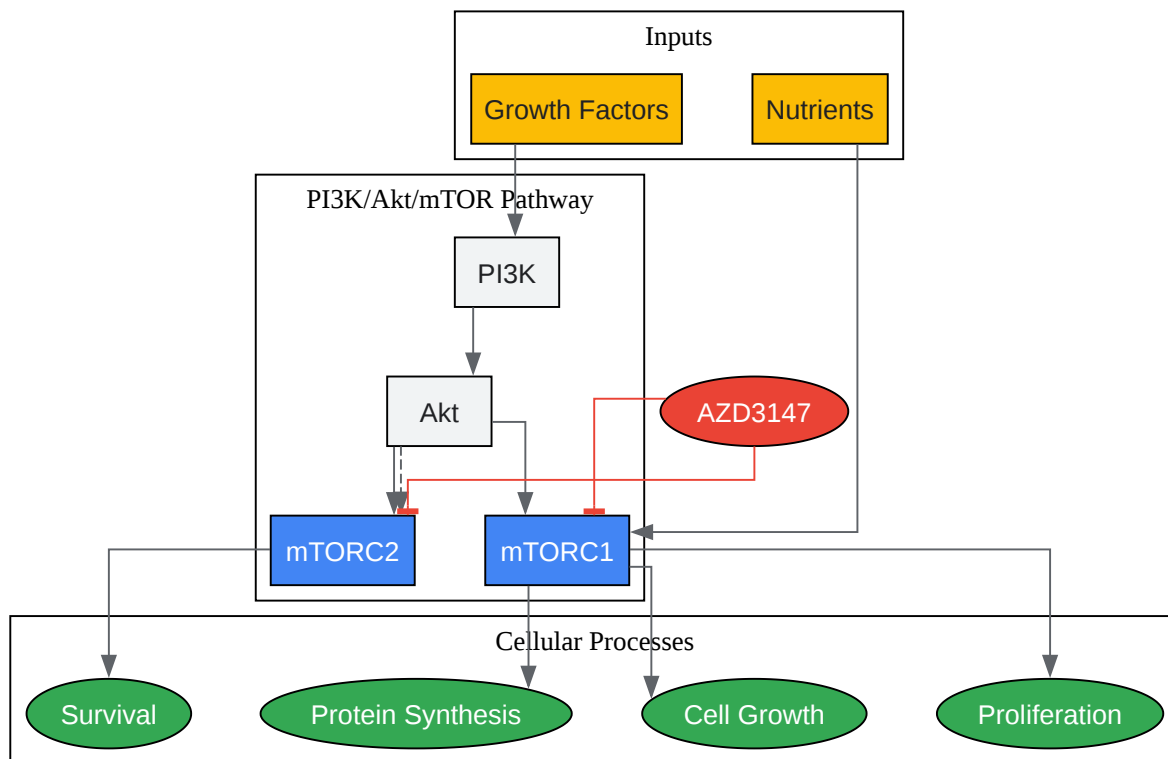
2. Calculate the required mass of **AZD3147** to prepare your desired volume of a 10 mM stock solution (Molecular Weight = 517.66 g/mol). For example, for 1 mL of a 10 mM solution, you will need 5.18 mg of **AZD3147**.
3. Add the calculated amount of **AZD3147** powder to a sterile microcentrifuge tube.
4. Add the appropriate volume of anhydrous DMSO to the tube.
5. Vortex the solution vigorously for 2-5 minutes until the powder is completely dissolved.
6. If the compound does not fully dissolve, warm the solution in a 37°C water bath for 5-10 minutes and vortex again. Alternatively, sonicate the solution for 5-10 minutes.
7. Visually inspect the solution to ensure there are no visible particles.
8. Aliquot the stock solution into single-use volumes in sterile microcentrifuge tubes.
9. Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).

Visualizations



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Caption: Troubleshooting workflow for **AZD3147** precipitation.



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Caption: **AZD3147** inhibits mTORC1 and mTORC2 signaling.

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References

- 1. pubs.acs.org [pubs.acs.org]

- 2. Discrete Mechanistic Target of Rapamycin Signaling Pathways, Stem Cells, and Therapeutic Targets - PMC [pmc.ncbi.nlm.nih.gov]
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